

An In-depth Guide to the Molecular Weight of Triethyloxonium Tetrafluoroborate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Triethyloxonium tetrafluoroborate*

Cat. No.: *B020070*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **triethyloxonium tetrafluoroborate**, a significant reagent in organic synthesis.

Chemical Identity and Formula

Triethyloxonium tetrafluoroborate, also known as Meerwein's reagent, is a powerful ethylating agent with the chemical formula $[(\text{CH}_3\text{CH}_2)_3\text{O}]^+[\text{BF}_4]^-$.^[1] Its empirical formula is $\text{C}_6\text{H}_{15}\text{BF}_4\text{O}$.^{[2][3][4]}

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms.

To accurately calculate the molecular weight, the standard atomic weights of carbon, hydrogen, boron, fluorine, and oxygen are required.

Element	Symbol	Atomic Number	Standard Atomic Weight (g/mol)
Carbon	C	6	~12.011[5][6][7][8]
Hydrogen	H	1	~1.008[9][10][11][12][13]
Boron	B	5	~10.81[14][15][16][17][18]
Fluorine	F	9	~18.998[19][20][21][22][23]
Oxygen	O	8	~15.999[24][25][26][27][28]

Note: Standard atomic weights are weighted averages of the naturally occurring isotopes of an element.

The molecular weight of $C_6H_{15}BF_4O$ is calculated as follows:

(Number of C atoms \times Atomic weight of C) + (Number of H atoms \times Atomic weight of H) +
(Number of B atoms \times Atomic weight of B) + (Number of F atoms \times Atomic weight of F) +
(Number of O atoms \times Atomic weight of O)

$$(6 \times 12.011) + (15 \times 1.008) + (1 \times 10.81) + (4 \times 18.998) + (1 \times 15.999) = 189.99 \text{ g/mol}$$

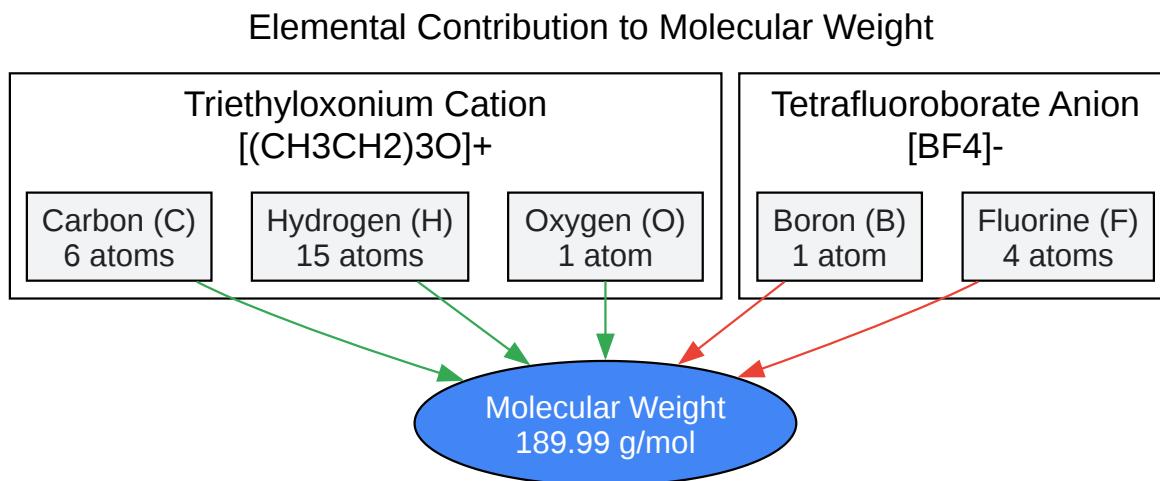
Summary of Molecular Data

For ease of reference, the key quantitative data for **triethyloxonium tetrafluoroborate** is summarized below.

Parameter	Value
Chemical Formula	$[(CH_3CH_2)_3O]^+[BF_4]^-$ [1]
Empirical Formula	$C_6H_{15}BF_4O$ [2][3][4]
Molecular Weight	189.99 g/mol [1][2][3][4]

Logical Representation of Molecular Composition

The following diagram illustrates the elemental components that contribute to the molecular weight of **triethyloxonium tetrafluoroborate**.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **triethyloxonium tetrafluoroborate**.

Disclaimer: This document is intended for informational purposes for a technical audience. While the data has been compiled from reliable sources, it is recommended to consult primary literature for experimental protocols and further in-depth studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethyloxonium tetrafluoroborate - Wikipedia [en.wikipedia.org]
- 2. Triethyloxonium tetrafluoroborate | C₆H₁₅BF₄O | CID 2723982 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Triethyloxonium tetrafluoroborate, 95% | Fisher Scientific [fishersci.ca]
- 4. echemi.com [echemi.com]
- 5. byjus.com [byjus.com]
- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. youtube.com [youtube.com]
- 8. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 9. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 10. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 11. quora.com [quora.com]
- 12. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 13. Hydrogen - Wikipedia [en.wikipedia.org]
- 14. Atomic Weight of Boron | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 15. Boron - Wikipedia [en.wikipedia.org]
- 16. The atomic weight of boron is reported as 10.81, yet no atom - Brown 15th Edition Ch 2 Problem 33 [pearson.com]
- 17. Boron - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 18. Atomic Weights and Isotopic Compositions for Boron [physics.nist.gov]
- 19. Atomic Weight of Fluorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 20. byjus.com [byjus.com]
- 21. Fluorine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 22. Atomic Data for Fluorine (F) [physics.nist.gov]
- 23. Atomic Weights and Isotopic Compositions for Fluorine [physics.nist.gov]
- 24. fiveable.me [fiveable.me]
- 25. princeton.edu [princeton.edu]
- 26. Oxygen - Wikipedia [en.wikipedia.org]
- 27. m.youtube.com [m.youtube.com]

- 28. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- To cite this document: BenchChem. [An In-depth Guide to the Molecular Weight of Triethyloxonium Tetrafluoroborate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020070#triethyloxonium-tetrafluoroborate-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com